

A Comprehensive Technical Guide to the Safe Handling of Cyclooctene Oxide

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Compound of Interest

Compound Name: Cyclooctene oxide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety information and handling protocols for **cyclooctene oxide**, a versatile reagent in chemical synthesis. Adherence to these guidelines is essential to ensure a safe laboratory environment and mitigate potential hazards. This document summarizes key quantitative data, outlines emergency procedures, and provides detailed experimental workflows for safe use and disposal.

Chemical and Physical Properties

Cyclooctene oxide is a colorless to white solid with a characteristic odor.^[1] It is a flammable solid and is sensitive to moisture.^[1] A summary of its key physical and chemical properties is provided in the table below.

Property	Value	Reference
CAS Number	286-62-4	[1][2][3][4][5][6]
Molecular Formula	C ₈ H ₁₄ O	[1][2][3][4][5][6][7]
Molecular Weight	126.20 g/mol	[1][2][4][5]
Appearance	Colorless to white solid/crystals	[1][2]
Melting Point	53-56 °C	[1][3][4][7]
Boiling Point	189 °C @ 760 mmHg; 55 °C @ 5 mmHg	[1][3][7]
Flash Point	56 °C (132.8 °F) - closed cup	[1]
Storage Temperature	2-8°C, Keep refrigerated	[1][2]

Hazard Identification and GHS Classification

Cyclooctene oxide is classified as a hazardous substance. The Global Harmonized System (GHS) classifications are summarized below.

Hazard Class	Category	Hazard Statement
Flammable Solids	1	H228: Flammable solid
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation

Signal Word: Danger[2]

Potential Health Effects:

- Eye Contact: Causes serious eye irritation, which may lead to tearing, blurred vision, and corneal damage.^[1]
- Skin Contact: Causes skin irritation.^{[1][2]}
- Ingestion: Harmful if swallowed. May cause gastrointestinal irritation with symptoms such as nausea, vomiting, and diarrhea.^{[1][2]}
- Inhalation: Causes respiratory tract irritation.^[1] The toxicological properties have not been fully investigated, and effects may be delayed.^[1]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **cyclooctene oxide** to minimize exposure.

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. ^{[1][8]}
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. ^[1] Wear appropriate protective clothing to prevent skin exposure. ^[1]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use. ^[1] Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. ^[8]

First Aid Measures

In the event of exposure to **cyclooctene oxide**, immediate first aid is crucial.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid. [1]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse. [1]
Ingestion	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. [1]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid. [1]

Fire and Explosion Hazard Data

Cyclooctene oxide is a flammable solid and presents a fire hazard.

Parameter	Value/Information
Flash Point	56 °C (132.8 °F)
NFPA Rating (estimated)	Health: 2, Flammability: 2, Instability: 0
Suitable Extinguishing Media	For small fires, use dry chemical, carbon dioxide, sand, earth, water spray, or regular foam. For large fires, use water spray, fog, or regular foam.[1]
Unsuitable Extinguishing Media	Do NOT use water directly on fire.[1]
Hazardous Combustion Products	Carbon monoxide, irritating and toxic fumes and gases, carbon dioxide.[1]
Fire-Fighting Procedures	Wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[1] Use water spray to keep fire-exposed containers cool.[1]

Accidental Release Measures

In case of a spill or leak, follow these procedures to mitigate the hazard.

Personal Precautions:

- Use proper personal protective equipment as indicated in Section 3.[1]
- Remove all sources of ignition.[1][9][10]
- Provide adequate ventilation.[1][9][11]
- Avoid generating dusty conditions.[1]

Environmental Precautions:

- Do not let the product enter drains.[12] Prevent further leakage or spillage if safe to do so.
[12]

Methods for Cleaning Up:

- For small spills, use a non-sparking tool to scoop up the material and place it into a suitable container for disposal.[\[1\]](#)
- For larger spills, it is recommended to contain the spillage and then collect it with a non-combustible absorbent material (e.g., sand, earth, diatomaceous earth, vermiculite) and place it in a container for disposal according to local/national regulations.[\[12\]](#)

Handling and Storage

Proper handling and storage procedures are critical for maintaining the stability and safety of **cyclooctene oxide**.

Handling:

- Use with adequate ventilation.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Keep away from heat, sparks, and flame.[\[1\]](#)
- Ground and bond containers when transferring material.[\[9\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)

Storage:

- Keep container tightly closed.[\[1\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#)
- Keep refrigerated (Store below 4°C/39°F).[\[1\]](#)
- Store protected from moisture.[\[1\]](#)
- Incompatible materials include moisture, strong oxidizing agents, acids, and bases.[\[1\]](#)

Experimental Protocols

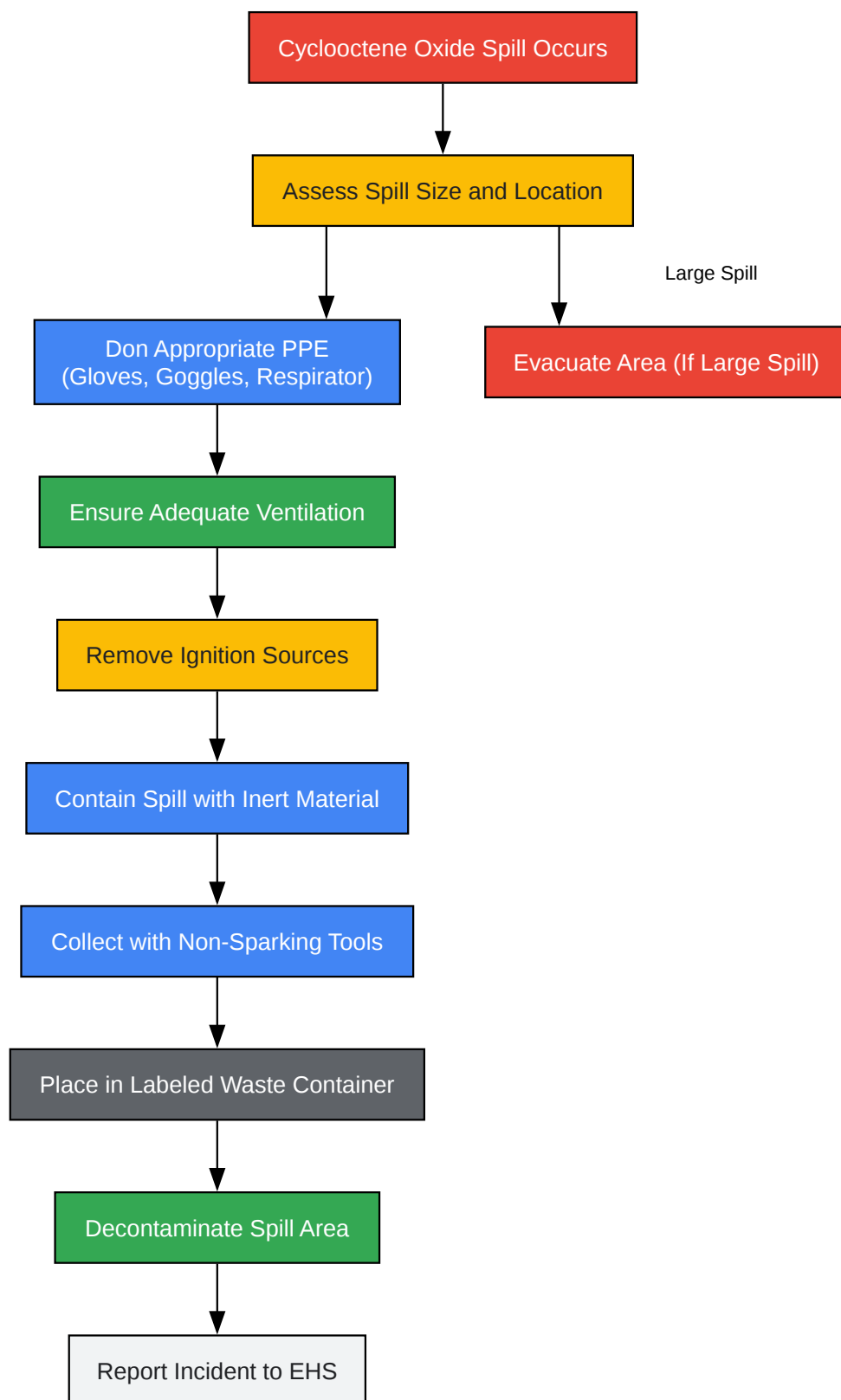
While specific, detailed experimental protocols for neutralization are not readily available in the provided search results, general principles for the disposal of reactive chemicals should be followed. It is imperative to consult your institution's environmental health and safety (EHS) department for specific disposal procedures.

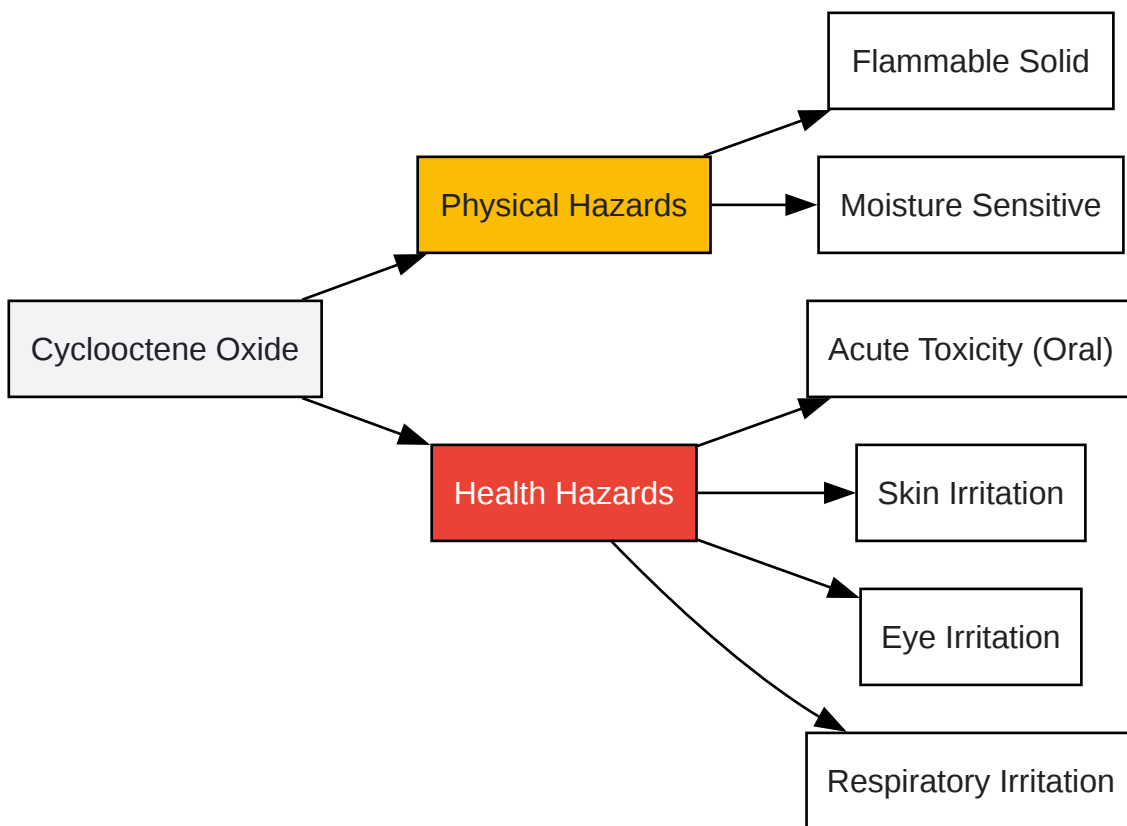
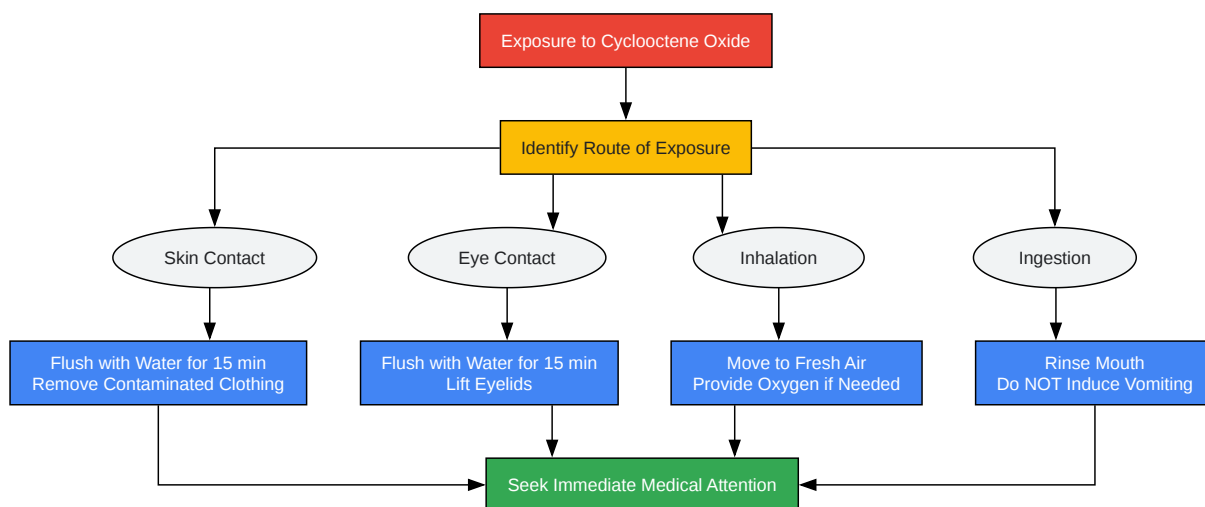
General Disposal Considerations:

- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[8]
- All waste must be handled in accordance with local, state, and federal regulations.[13]
- Containers may still present a chemical hazard when empty and should be handled appropriately.[13]

Visual Safety Guides

The following diagrams illustrate key safety workflows and hazard relationships for **cyclooctene oxide**.





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